

Navigating the Nuances of 4-Hydroxynicotinic Acid Solubility: A Technical Support Guide

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Compound of Interest

Compound Name: 4-Hydroxynicotinic acid

CAS No.: 72676-96-1

Cat. No.: B7727151

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For Researchers, Scientists, and Drug Development Professionals

Welcome to the Technical Support Center for **4-Hydroxynicotinic Acid**. As a Senior Application Scientist, I've designed this guide to provide you with in-depth technical insights and practical solutions for the solubility challenges you may encounter during your research. This resource is structured in a question-and-answer format to directly address specific issues and provide clear, actionable guidance.

Frequently Asked Questions (FAQs)

Q1: What is **4-hydroxynicotinic acid** and what are its key chemical features influencing solubility?

4-Hydroxynicotinic acid (4HNA), also known as 4-hydroxy-3-pyridinecarboxylic acid, is a heterocyclic compound. Its solubility is governed by the interplay of three key structural features: a carboxylic acid group (-COOH), a hydroxyl group (-OH), and a pyridine ring. This combination makes 4HNA an amphoteric molecule, capable of acting as both an acid and a

base, and allows for the existence of different tautomeric and polymorphic forms. These characteristics are central to its solubility behavior in various solvents.

Q2: In which solvents is **4-hydroxynicotinic acid** generally soluble?

Based on available data, **4-hydroxynicotinic acid** exhibits good solubility in alkaline aqueous solutions, such as 0.1 M sodium hydroxide (NaOH), where it can reach a concentration of 0.1 g/mL[1]. It is also known to be the most soluble among its isomers in water[2]. While its solubility in alcohols like ethanol is established, it is comparatively less soluble than in water[2]. For many organic solvents, such as dimethyl sulfoxide (DMSO) and methanol, it is expected to have some degree of solubility, which is often a critical parameter in experimental design.

Q3: How does pH impact the solubility of **4-hydroxynicotinic acid**?

The pH of the solvent is a critical determinant of **4-hydroxynicotinic acid**'s solubility. Due to its carboxylic acid and pyridine ring functionalities, its ionization state changes with pH.

- In acidic conditions (low pH): The pyridine nitrogen can be protonated, forming a cationic species.
- In alkaline conditions (high pH): The carboxylic acid group will be deprotonated, forming an anionic species.

Generally, the ionized forms of a compound are more soluble in aqueous solutions than the neutral form. Therefore, the solubility of **4-hydroxynicotinic acid** is significantly enhanced in both acidic and, particularly, basic aqueous solutions compared to its solubility at its isoelectric point (the pH at which the net charge is zero).

Q4: Can **4-hydroxynicotinic acid** exist in different solid forms? How does this affect solubility?

Yes, **4-hydroxynicotinic acid** can exist in different crystalline forms known as polymorphs, as well as different tautomeric forms (the enol form, **4-hydroxynicotinic acid**, and the keto form, 4-oxo-1,4-dihydropyridine-3-carboxylic acid)[3][4]. These different solid-state forms can have distinct physical properties, including melting point and, importantly, solubility. The presence of an unexpected or less soluble polymorph can be a source of variability and apparent insolubility in experiments. It is crucial to be aware of the solid form you are working with, as this can significantly impact the observed solubility.

Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for **4-hydroxynicotinic acid** in various solvents. Please note that comprehensive quantitative data in all common lab solvents is still an area of active investigation.

Solvent	Temperature (°C)	Solubility	Citation
0.1 M Sodium Hydroxide (NaOH)	Not Specified	100 mg/mL	[1]
Water	20 ± 2	Most soluble among its isomers (qualitative)	[2]
Ethanol	20 ± 2	Soluble, but less so than in water (qualitative)	[2]
Dimethyl Sulfoxide (DMSO)	Not Specified	Data not available	
Methanol	Not Specified	Data not available	

Troubleshooting Guide

Encountering solubility issues is a common challenge in the laboratory. This guide provides a systematic approach to troubleshooting common problems with **4-hydroxynicotinic acid** solubility.

Issue 1: The compound is not dissolving in an aqueous buffer.

- **Underlying Cause:** The pH of your buffer may be close to the isoelectric point of **4-hydroxynicotinic acid**, where it has its lowest solubility. The concentration you are trying to achieve might also be exceeding its thermodynamic solubility limit in that specific buffer.
- **Troubleshooting Steps:**

- **Verify Buffer pH:** Measure the pH of your final solution after adding the compound. The addition of an acidic compound can alter the buffer's pH.
- **Adjust pH:** To increase solubility, adjust the pH of the solution. For acidic compounds like **4-hydroxynicotinic acid**, increasing the pH to make the solution more basic will deprotonate the carboxylic acid and significantly enhance solubility[5]. A good starting point is to adjust the pH to be at least 1-2 units above the pKa of the carboxylic acid group.
- **Consider a Different Buffer System:** If pH adjustment is not an option for your experiment, you may need to explore different buffer systems or the addition of co-solvents.

Issue 2: The compound dissolves initially but then precipitates out of solution over time.

- **Underlying Cause:** This is often due to the formation of a supersaturated solution. This can happen if a stock solution in a highly solubilizing organic solvent (like DMSO) is rapidly diluted into an aqueous buffer where the compound has lower solubility. The initial solution is kinetically trapped in a dissolved state but is thermodynamically unstable, leading to precipitation over time.
- **Troubleshooting Steps:**
 - **Reduce Final Concentration:** The most straightforward solution is to work at a lower final concentration that is below the thermodynamic solubility limit in your experimental medium.
 - **Modify Dilution Method:** Instead of a single large dilution, try adding the stock solution to the aqueous buffer in smaller aliquots with vigorous stirring. This can help to avoid localized high concentrations that can initiate precipitation.
 - **Pre-warm the Aqueous Buffer:** Gently warming the aqueous buffer before adding the stock solution can sometimes help to increase the solubility and prevent immediate precipitation. However, be mindful of the temperature stability of your compound and other experimental components.

Issue 3: Inconsistent solubility results between different batches of the compound.

- **Underlying Cause:** This variability is often linked to the presence of different polymorphs or tautomers of **4-hydroxynicotinic acid** in different batches[3][4]. As mentioned, these different solid forms can have different solubilities. Impurities in the batches can also affect solubility.
- **Troubleshooting Steps:**
 - **Characterize the Solid Form:** If you have access to solid-state characterization techniques like X-ray powder diffraction (XRPD) or differential scanning calorimetry (DSC), you can analyze the different batches to identify their polymorphic form.
 - **Standardize the Source:** Whenever possible, use the same batch of the compound for a series of related experiments to minimize this source of variability.
 - **Purification:** If impurities are suspected, consider recrystallizing the compound to obtain a more pure and uniform solid form.

Experimental Protocol: Determination of Thermodynamic Solubility

This protocol describes a standard shake-flask method for determining the thermodynamic (equilibrium) solubility of **4-hydroxynicotinic acid** in a given solvent.

Materials:

- **4-Hydroxynicotinic acid** (solid)
- Solvent of interest (e.g., phosphate buffer pH 7.4, water, ethanol)
- 2 mL glass vials with screw caps
- Orbital shaker or rotator
- Centrifuge
- Syringe filters (0.22 μm)

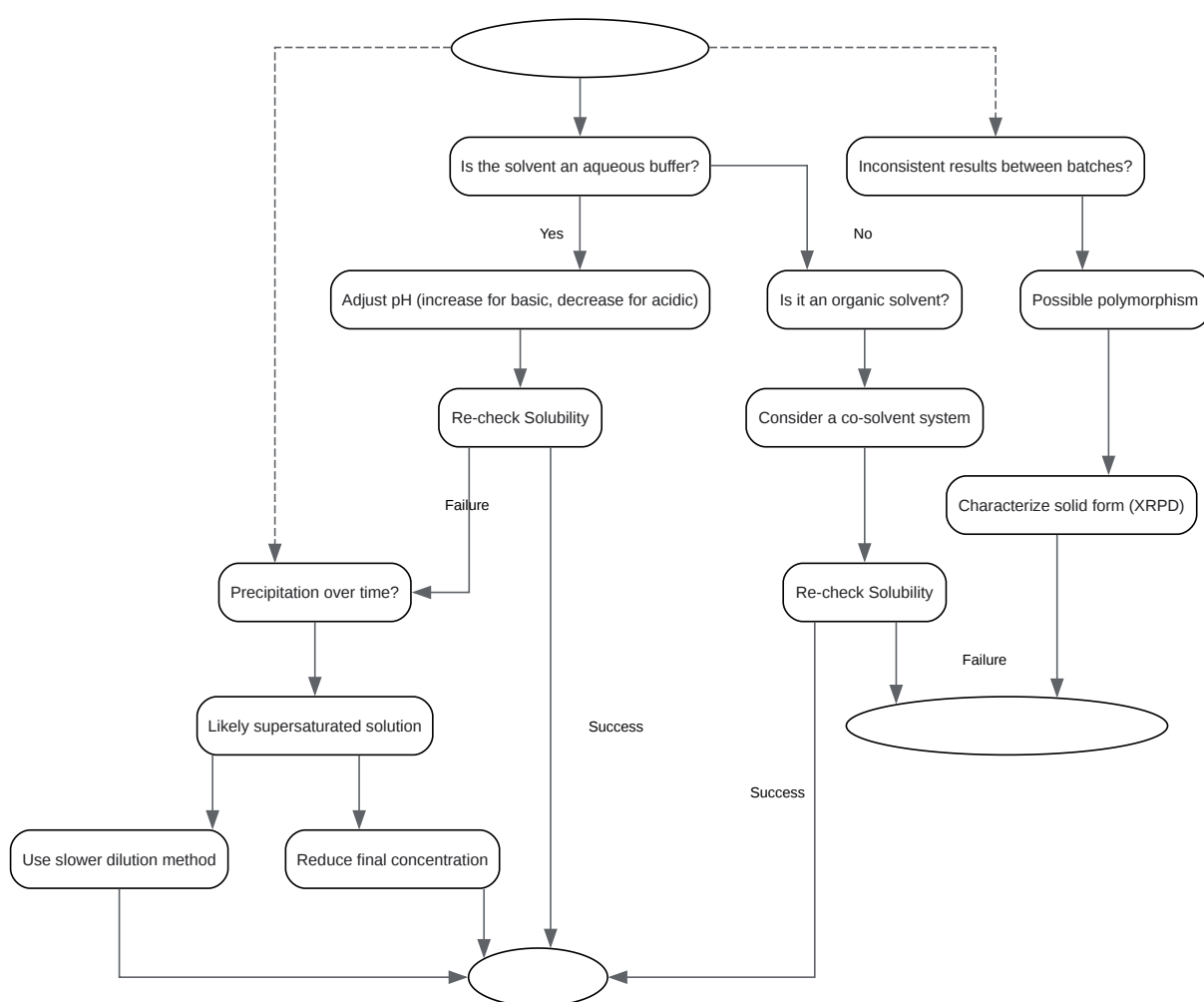
- Analytical balance
- HPLC or UV-Vis spectrophotometer for quantification

Procedure:

- Preparation of Vials: Add an excess amount of solid **4-hydroxynicotinic acid** to a 2 mL glass vial. The goal is to have undissolved solid remaining at the end of the experiment to ensure saturation. A good starting point is to add approximately 5-10 mg of the compound.
- Addition of Solvent: Add a known volume (e.g., 1 mL) of the desired solvent to the vial.
- Equilibration: Tightly cap the vials and place them on an orbital shaker or rotator at a constant temperature (e.g., 25 °C or 37 °C). Allow the mixture to equilibrate for at least 24-48 hours. This extended time is crucial to ensure that the solution has reached thermodynamic equilibrium.
- Phase Separation: After equilibration, carefully remove the vials and let them stand undisturbed to allow the excess solid to settle. To separate the saturated supernatant from the undissolved solid, you can either:
 - Centrifugation: Centrifuge the vials at a high speed (e.g., 10,000 x g) for 15-20 minutes.
 - Filtration: Carefully draw the supernatant into a syringe and filter it through a 0.22 µm syringe filter. Be cautious to avoid disturbing the solid pellet.
- Quantification:
 - Carefully take a known volume of the clear supernatant.
 - Dilute the supernatant with an appropriate solvent to a concentration that falls within the linear range of your analytical method.
 - Quantify the concentration of **4-hydroxynicotinic acid** in the diluted sample using a validated HPLC or UV-Vis spectrophotometry method against a standard curve.
- Calculation: Calculate the solubility by multiplying the measured concentration by the dilution factor.

Visualizations

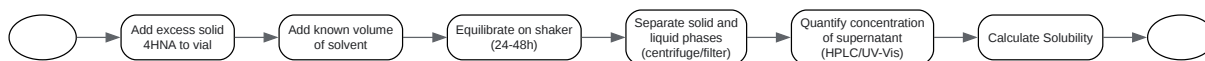
Troubleshooting Workflow for Solubility Issues



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Caption: A workflow diagram for troubleshooting common solubility issues.

Experimental Workflow for Thermodynamic Solubility



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Caption: A step-by-step workflow for determining thermodynamic solubility.

References

- Esteves, C. V. (2022). Hydroxynicotinic acids crystallisation and solubility systematic studies. *New Journal of Chemistry*, 46(45), 21124-21135. [[Link](#)]
- Long, Z., et al. (2016). Tautomeric Polymorphism of **4-Hydroxynicotinic Acid**. *Crystal Growth & Design*, 16(5), 2842-2849. [[Link](#)]
- Pandit, N. K., & Strykowski, J. M. (1989). Effect of pH and temperature on the solubility of a surface active carboxylic acid. *Journal of Pharmaceutical Sciences*, 78(9), 767-770. [[Link](#)]
- Avdeef, A., et al. (2016). Equilibrium solubility measurement of ionizable drugs - consensus recommendations for improving data quality. *ADMET & DMPK*, 4(2), 79-114. [[Link](#)]
- Evotec. (n.d.). Thermodynamic Solubility Assay. Retrieved January 6, 2026, from [[Link](#)]
- RSC Publishing. (2022). Hydroxynicotinic acid crystallisation and solubility systematic studies. [[Link](#)]
- ResearchGate. (2016). Tautomeric Polymorphism of **4-Hydroxynicotinic Acid**. [[Link](#)]
- MDPI. (2023). pH-Dependent Crystallization of 2-, 4-, 5-, and 6-Hydroxynicotinic Acids in Aqueous Media. [[Link](#)]

- Reddit. (2021). Does anyone know how pH affects solubility??. [[Link](#)]
- Chemistry LibreTexts. (2019). The Effects of pH on Solubility. [[Link](#)]
- protocols.io. (2025). In-vitro Thermodynamic Solubility. [[Link](#)]
- ResearchGate. (2023). Solubility and Crystallization Studies of Picolinic Acid. [[Link](#)]

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Sources

- 1. 4-Hydroxynicotinic acid | 609-70-1 [chemicalbook.com]
- 2. Hydroxynicotinic acid crystallisation and solubility systematic studies - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 3. xray.uky.edu [xray.uky.edu]
- 4. researchgate.net [researchgate.net]
- 5. reddit.com [reddit.com]
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